

Technical Support Center: Sodium Lauroyl Lactylate (SLL)

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Compound of Interest

Compound Name: *Lauroyl lactylate*

CAS No.: *48075-52-1*

Cat. No.: *B12729394*

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in overcoming foaming issues encountered during experiments with Sodium **Lauroyl Lactylate** (SLL).

Frequently Asked Questions (FAQs)

Q1: What is Sodium **Lauroyl Lactylate** (SLL) and why does it foam?

A1: Sodium **Lauroyl Lactylate** (SLL) is an anionic surfactant derived from the reaction of lauric acid and lactic acid. Its amphiphilic nature, possessing both a water-loving (hydrophilic) head and an oil-loving (hydrophobic) tail, allows it to reduce the surface tension of liquids. When air is incorporated into a solution containing SLL, the SLL molecules surround the air bubbles, creating a stable foam structure.^{[1][2]} It is known for producing a dense, creamy, and long-lasting foam.^[1]

Q2: Is the foaming of SLL always desirable?

A2: While the robust foaming is a key feature of SLL in many applications like cleansers and shampoos, it can be problematic in other experimental setups where controlled dispensing,

precise volume measurements, or non-foaming conditions are required.[3] Excessive foam can interfere with processes and lead to inaccurate results.

Q3: What are the primary factors that influence the foaming of SLL?

A3: The foaming properties of SLL are influenced by several factors, including its concentration, the pH of the solution, the presence and concentration of electrolytes (salts), the temperature, and the presence of oils or other lipids.[4][5] Mechanical action, such as agitation speed and method, also plays a crucial role in the amount of foam generated.

Q4: Can SLL be used in combination with other surfactants?

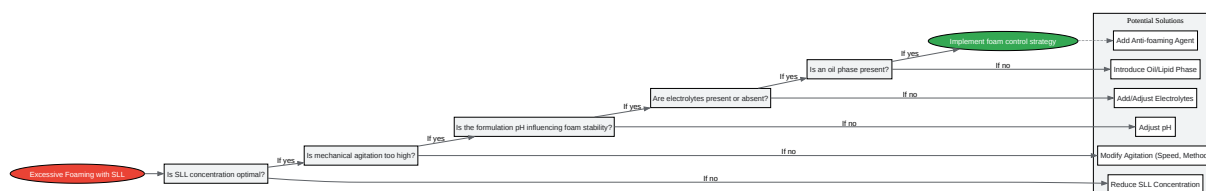
A4: Yes, SLL is often used in combination with other surfactants.[6] Co-surfactants can be used to either boost or control foam, as well as to improve other formulation properties like mildness and viscosity.[7]

Troubleshooting Guide: Overcoming Foaming Issues

This guide provides a systematic approach to troubleshooting and controlling foam when using Sodium **Lauroyl Lactylate**.

Problem: Excessive and Uncontrolled Foaming

Initial Assessment Workflow



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Caption: A logical workflow for troubleshooting excessive foaming with SLL.

Detailed Troubleshooting Steps:

1. Review SLL Concentration

- Issue: High concentrations of SLL will naturally lead to more significant foaming.
- Solution: Evaluate if the concentration of SLL can be reduced while still achieving the primary desired effect (e.g., emulsification, cleansing). In some systems, SLL is used at concentrations up to 40% as a primary surfactant, but as a secondary surfactant, it can be as low as 2-15%.^[1]

2. Modify Mechanical Agitation

- Issue: High-shear mixing or vigorous shaking introduces a large amount of air into the solution, leading to excessive foam.
- Solution:
 - Reduce the speed of overhead mixers or homogenizers.
 - Use low-shear mixing methods, such as a magnetic stirrer or paddle mixer, where appropriate.
 - If possible, mix under vacuum to remove entrained air.

3. Adjust the Formulation's pH

- Issue: The foaming properties of anionic surfactants like SLL can be pH-dependent. At different pH values, the charge on the surfactant headgroup can be altered, affecting its packing at the air-water interface and thus foam stability. For some anionic surfactants, foam stability is higher in acidic and alkaline conditions compared to neutral pH.[\[8\]](#)
- Solution: Experimentally adjust the pH of your formulation. A systematic evaluation of foam height and stability at various pH points (e.g., pH 5, 7, and 9) can help identify a range with more manageable foam.

4. Incorporate or Adjust Electrolytes

- Issue: The presence of salts (electrolytes) can significantly impact the foaming of anionic surfactants. Electrolytes can reduce the repulsion between charged surfactant headgroups, allowing for tighter packing at the bubble surface, which can either increase or decrease foam stability depending on the system.[\[4\]](#) SLL is known to have an improved salt-thickening response.[\[1\]](#)
- Solution:
 - If your system is salt-free, consider adding a simple electrolyte like sodium chloride (NaCl) in varying concentrations (e.g., 0.1%, 0.5%, 1% w/v) to observe the effect on foam.
 - If salts are already present, you may need to adjust their concentration.

5. Introduce an Oil/Lipid Phase

- Issue: In many cases, the presence of an oil phase can destabilize foam.[9] Oils can act as anti-foaming agents by spreading at the air-water interface and disrupting the surfactant film that stabilizes the foam bubbles.[9]
- Solution: If compatible with your experimental goals, the introduction of a small amount of an oil or lipid can reduce foaming. The effectiveness will depend on the type and concentration of the oil.[9]

6. Utilize Anti-foaming Agents

- Issue: If the above methods are insufficient or not applicable, a dedicated anti-foaming agent may be necessary.
- Solution: Introduce a small concentration of an appropriate anti-foaming agent. Silicone-based anti-foaming agents are common and effective at low concentrations. Always ensure the chosen anti-foaming agent is compatible with your formulation and will not interfere with downstream applications.

Quantitative Data on Foaming Properties

While extensive quantitative data for SLL alone under varied conditions is not readily available in the public domain, the following table summarizes findings from a study on a mixed system of Sodium Lauroyl Glycinate (SLG) and Sodium **Lauroyl Lactylate** (SLL). This data indicates that the foaming properties are highly dependent on the relative concentrations of the surfactants.

Mole Fraction of SLL (α SLL)	Surface Tension at CMC (γ_{cmc}) (mN/m)	Foaming Properties
0.0	25.5	-
0.2	23.5	-
0.4	22.6	Best foaming properties
0.6	23.1	Best wetting ability
0.8	23.8	Optimum dynamic adsorption
1.0	24.5	-

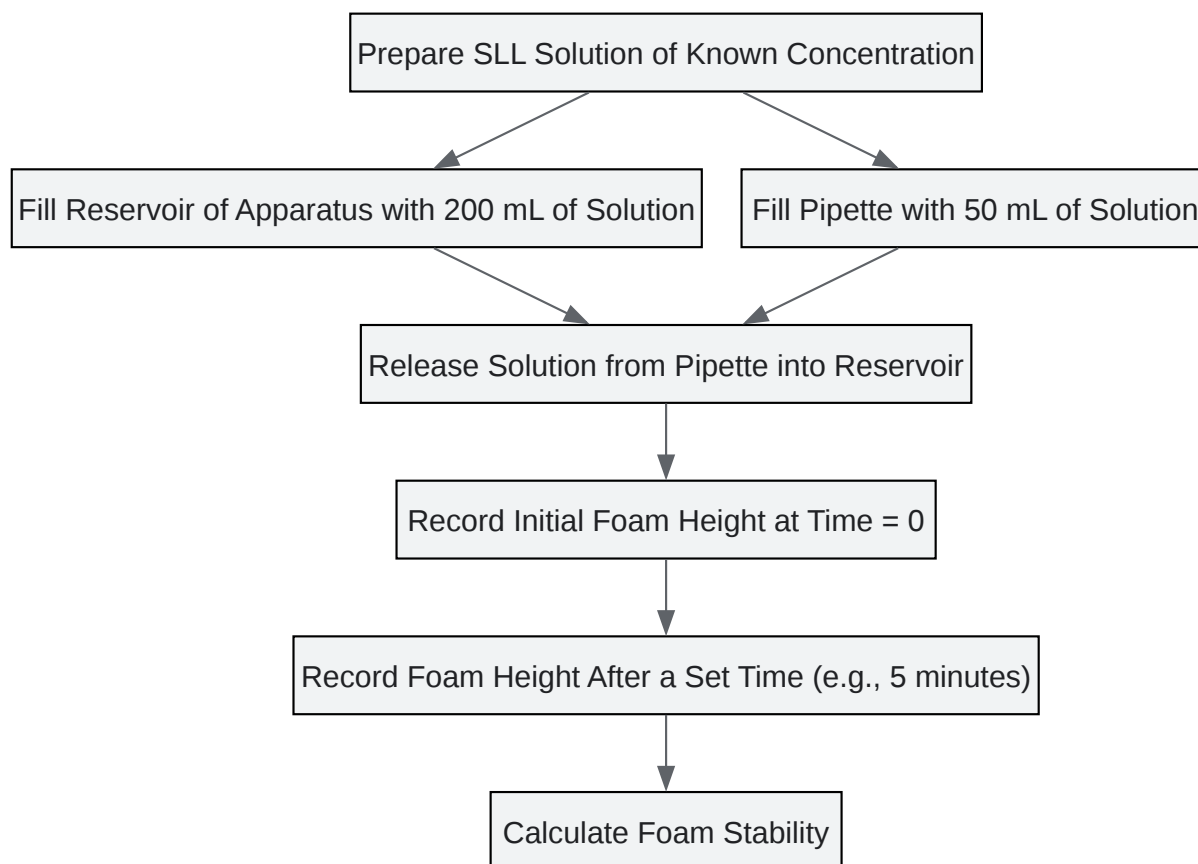
Data adapted from a study on SLG/SLL composite systems.

Experimental Protocols

1. Foam Height and Stability Measurement (Ross-Miles Method)

This method provides a standardized way to measure foam height and stability.

Workflow for Ross-Miles Method



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Caption: Experimental workflow for the Ross-Miles foam measurement method.

Methodology:

- Apparatus: A jacketed glass column with a specified height and diameter, and a pipette with a specified orifice size, as detailed in ASTM D1173.
- Procedure: a. Prepare a solution of Sodium **Lauroyl Lactylate** at the desired concentration in deionized water or another relevant solvent. b. Pour 200 mL of the SLL solution into the reservoir at the bottom of the column. c. Pipette 50 mL of the same solution into the pipette at the top of the column. d. Open the stopcock of the pipette and allow the solution to fall into the reservoir, generating foam. e. Immediately after all the solution has been dispensed,

record the height of the foam in the column. This is the initial foam height. f. Record the foam height again after a specified time, typically 5 minutes, to assess foam stability.

- Data Analysis: Compare the initial foam height and the foam height after 5 minutes across different formulations to quantify the impact of variables like pH, electrolyte concentration, etc.

2. Foam Generation by Agitation (Blender Method)

This is a simpler, less standardized method for quickly assessing foaming potential.

Methodology:

- Apparatus: A standard laboratory blender.
- Procedure: a. Place a defined volume (e.g., 100 mL) of the SLL solution into the blender. b. Blend at a consistent, high speed for a set duration (e.g., 1 minute). c. Immediately pour the entire contents (liquid and foam) into a graduated cylinder. d. Record the total volume. e. The foam volume is the total volume minus the initial liquid volume.
- Data Analysis: This method is useful for comparative studies between different formulations, but results may vary between different types of blenders. Consistency in procedure is key.

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References

- [1. Sodium Lauroyl Lactylate in Cosmetics & Personal Care Products \[periodical.knowde.com\]](#)
- [2. soteriskin.com \[soteriskin.com\]](#)
- [3. Sodium Lauroyl Lactylate: A Gentle Surfactant for Skincare and Haircare - Chemical Supplier Unilong \[unilongindustry.com\]](#)
- [4. researchgate.net \[researchgate.net\]](#)

- 5. Impact of molecular structures of lauroyl glycine derivatives on foaming properties - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 6. Sodium Lauroyl Lactylate | Cosmetic Ingredients Guide [[ci.guide](#)]
- 7. You are being redirected... [[ingredientstodiefor.com](#)]
- 8. [researchgate.net](#) [[researchgate.net](#)]
- 9. [researchgate.net](#) [[researchgate.net](#)]
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